

# 4-Ethyl-5-oxooctanal: A Technical Overview of a Commercially Available Research Chemical

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## Compound of Interest

Compound Name: 4-Ethyl-5-oxooctanal

Cat. No.: B15439509

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the currently available information on **4-Ethyl-5-oxooctanal**, a chemical compound with potential applications in research and development. This document summarizes its commercial availability, key chemical properties, and highlights the current gaps in the scientific literature regarding its synthesis, biological activity, and potential mechanisms of action.

## Commercial Availability

**4-Ethyl-5-oxooctanal** is available for purchase from at least one specialized chemical supplier. The following table outlines the known commercial source and associated product identifiers.

Supplier	Product Name	CAS Number	Molecular Formula
JHECHEM CO LTD	4-Ethyl-5-oxooctanal	75424-66-7	C10H18O2

Table 1: Commercial Supplier Information for **4-Ethyl-5-oxooctanal**.[\[1\]](#)

## Chemical and Physical Properties

The fundamental chemical and physical properties of **4-Ethyl-5-oxooctanal** have been computed and are available in public databases. These properties are essential for handling, storage, and experimental design.

Property	Value	Source
Molecular Weight	170.25 g/mol	PubChem[2][3]
Molecular Formula	C10H18O2	PubChem[2][3]
CAS Number	75424-66-7	PubChem[2][3]
IUPAC Name	4-ethyl-5-oxooctanal	PubChem[3]
InChI Key	SWPUHZZLJMOBBX-UHFFFAOYSA-N	PubChem[3]

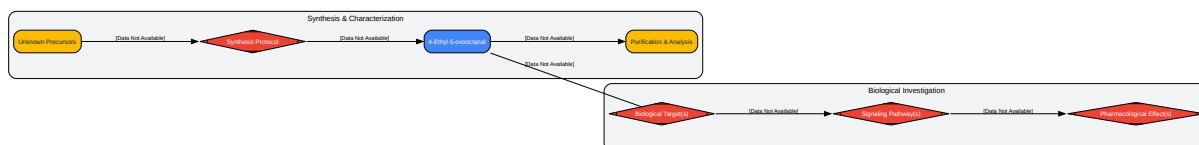
Table 2: Key Chemical and Physical Properties of **4-Ethyl-5-oxooctanal**.

## Experimental Protocols and Methodologies

A thorough search of the scientific literature did not yield any specific, detailed experimental protocols for the synthesis, purification, or application of **4-Ethyl-5-oxooctanal**. While general methods for the synthesis of related oxo-aldehydes may be applicable, no procedures explicitly describing the preparation of this compound have been published.

## Signaling Pathways and Biological Activities

Currently, there is a significant lack of information in the public domain regarding the biological activity of **4-Ethyl-5-oxooctanal**. No studies have been identified that investigate its potential role in any signaling pathways or its pharmacological effects. The diagram below illustrates this knowledge gap.



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Figure 1: Knowledge Gap in **4-Ethyl-5-oxooctanal** Research.

## Future Research Directions

The commercial availability of **4-Ethyl-5-oxooctanal** presents an opportunity for the scientific community to explore its properties and potential applications. Key areas for future investigation include:

- Development and publication of a robust synthesis protocol. This would enable wider access and standardization of the material for research purposes.
- Comprehensive characterization using modern analytical techniques (NMR, MS, IR, etc.) to confirm its structure and purity.
- Screening for biological activity in various in vitro and in vivo models to identify potential therapeutic applications.
- Investigation of its mechanism of action to understand how it interacts with biological systems at the molecular level.

In conclusion, **4-Ethyl-5-oxooctanal** is a readily available chemical entity with largely unexplored scientific potential. This guide provides the foundational information currently available and highlights the significant opportunities for novel research in the fields of chemistry, biology, and pharmacology.

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## References

- 1. Buy 4-ethyl-5-oxooctanal from JHECHEM CO LTD - ECHEMI [[echemi.com](http://echemi.com)]
- 2. 4-Ethyl-5-oxononanal | C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> | CID 13130355 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. 4-Ethyl-5-oxooctanal | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 12575736 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [4-Ethyl-5-oxooctanal: A Technical Overview of a Commercially Available Research Chemical]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15439509#commercial-availability-of-4-ethyl-5-oxooctanal>]

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